

# Application Notes and Protocols for Z-D-Chg-OH

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## Compound of Interest

Compound Name: **Z-D-Chg-OH**  
Cat. No.: **B554532**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and use of **Z-D-Chg-OH** (N-Cbz-D- $\alpha$ -cyclohexylglycine), a key building block in peptide synthesis. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring experimental reproducibility.

## Compound Information

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	291.34 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid powder	<a href="#">[1]</a>
CAS Number	69901-85-5	<a href="#">[1]</a>
Synonyms	N-Z-D- $\alpha$ -Cyclohexylglycine	

## Storage Instructions

Proper storage of **Z-D-Chg-OH** is critical to prevent degradation and maintain its chemical purity over time. As a protected amino acid, it is susceptible to moisture.

Storage Conditions for Solid Form:

Condition	Temperature	Duration	Recommendations
Long-term	-20°C	Up to 3 years	For maximum stability, store in a tightly sealed container in a freezer. <a href="#">[1]</a>
Short-term	4°C	Up to 2 years	Suitable for routine use, ensure the container is well-sealed. <a href="#">[1]</a>
Temporary	Room Temperature	Weeks to months	Acceptable for shipping and brief periods on the lab bench.

#### Storage of **Z-D-Chg-OH** in Solution:

Solvent	Temperature	Duration	Recommendations
DMSO	-80°C	Up to 6 months	Prepare aliquots to avoid repeated freeze-thaw cycles. <a href="#">[1]</a>
DMSO	-20°C	Up to 1 month	Suitable for shorter-term storage of solutions. <a href="#">[1]</a>

## Handling and Preparation of Stock Solutions

### 3.1. Safety Precautions

While a specific Safety Data Sheet (SDS) for **Z-D-Chg-OH** is not readily available, general laboratory safety practices for handling chemical powders should be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.

- Engineering Controls: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- General Hygiene: Avoid contact with skin and eyes. Wash hands thoroughly after handling.

### 3.2. Protocol for Preparing a Stock Solution

**Z-D-Chg-OH** is poorly soluble in water but has good solubility in dimethyl sulfoxide (DMSO).

Materials:

- **Z-D-Chg-OH** solid
- Anhydrous (dry) DMSO
- Sterile polypropylene or glass vials
- Calibrated balance
- Vortex mixer and/or sonicator

Procedure:

- Equilibration: Before opening, allow the container of **Z-D-Chg-OH** to warm to room temperature in a desiccator. This prevents condensation of atmospheric moisture, which can degrade the compound.[2]
- Weighing: Quickly weigh the desired amount of **Z-D-Chg-OH** powder in a suitable vial. Immediately and tightly reseal the main container.
- Dissolution:
  - Add the required volume of anhydrous DMSO to the vial containing the **Z-D-Chg-OH** powder to achieve the desired concentration (e.g., for a 100 mg/mL stock solution).
  - Vortex the solution until the solid is fully dissolved.
  - If necessary, use an ultrasonic bath to aid dissolution.[1]

- Storage of Stock Solution:

- For long-term storage, dispense the stock solution into single-use aliquots to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Solubility Data:

Solvent	Concentration	Notes
DMSO	100 mg/mL (343.24 mM)	May require sonication. Use of hygroscopic DMSO can impact solubility.[1]
Water	< 0.1 mg/mL	Considered insoluble.[1]

## Application in Peptide Synthesis

**Z-D-Chg-OH** is an amino acid derivative used in peptide synthesis. The benzyloxycarbonyl (Z or Cbz) group protects the amine functionality during the coupling of the carboxylic acid group to the N-terminus of a growing peptide chain.

Below is a conceptual workflow for the incorporation of a protected amino acid like **Z-D-Chg-OH** in solid-phase peptide synthesis (SPPS).

### Workflow for **Z-D-Chg-OH** use in peptide synthesis.

The Z-protecting group is stable under the basic conditions typically used for Fmoc group removal but can be cleaved under acidic conditions or by catalytic hydrogenation. This orthogonality is a key feature in synthetic strategy.

The diagram below illustrates the general principle of using a protecting group in peptide bond formation.

### Role of a protecting group in peptide synthesis.

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## References

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